

Application Notes and Protocols for GSK-843 in Primary Human Neutrophils

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-843

Cat. No.: B15608183

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Introduction

GSK-843 is a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3), a key serine/threonine kinase involved in the execution of necroptosis, a form of regulated necrotic cell death. In primary human neutrophils, necroptosis is implicated in various inflammatory processes and host defense mechanisms. These application notes provide detailed protocols for the use of **GSK-843** to study its effects on neutrophil functions, particularly in the context of necroptosis.

Mechanism of Action

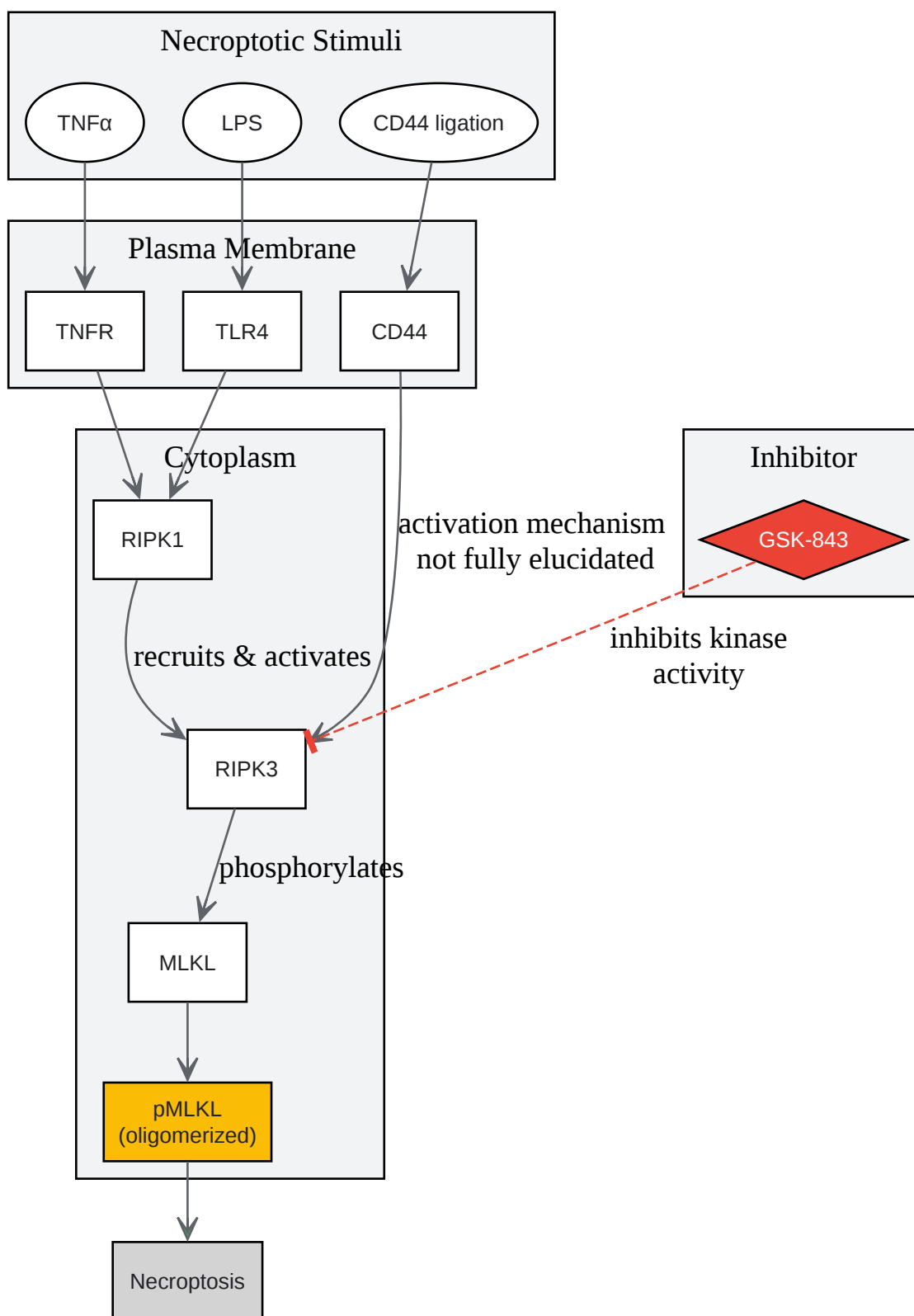
GSK-843 targets the kinase domain of RIPK3, inhibiting its enzymatic activity.^{[1][2]} This inhibition prevents the phosphorylation of the downstream substrate, Mixed Lineage Kinase Domain-Like protein (MLKL), a crucial step for the execution of necroptosis.^{[3][4]} By blocking the RIPK1-RIPK3-MLKL signaling axis, **GSK-843** can be utilized to investigate the role of necroptosis in various neutrophil-mediated physiological and pathological processes.^{[4][5][6]} It is important to note that at higher concentrations (e.g., 3-10 μ M), **GSK-843** has been observed to induce apoptosis.^{[2][3][7]}

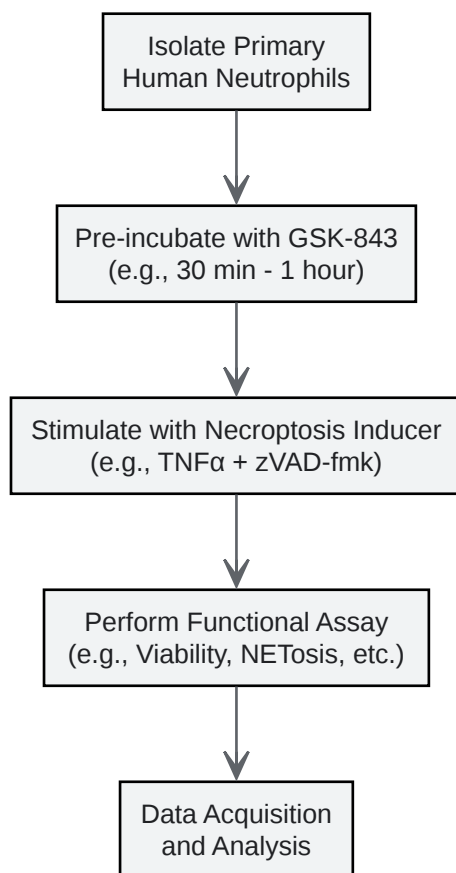
Data Presentation

Table 1: In Vitro Activity of GSK-843

Parameter	Value	Cell Type/System	Reference
IC50 (Binding to RIPK3)	8.6 nM	Recombinant human RIPK3	[1] [2]
IC50 (Kinase Inhibition)	6.5 nM	Recombinant human RIPK3	[1] [2]
Effective Concentration (Blockade of necroptosis)	0.04 - 1 μ M	Primary human neutrophils, mouse macrophages	[1]
Concentration to induce apoptosis	3 - 10 μ M	Various cell types	[2] [7]

Signaling Pathway





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